

# Proper Disposal Procedures for Roundup in a Laboratory Setting

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## Compound of Interest

Compound Name: Roundup

Cat. No.: B1264058

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For researchers, scientists, and drug development professionals, adherence to strict safety and disposal protocols is paramount to ensure a safe laboratory environment and prevent environmental contamination. This document provides a comprehensive, step-by-step guide for the proper disposal of **Roundup** (glyphosate-based herbicide) products and their containers, in line with standard laboratory safety practices.

## Immediate Safety and Logistical Information

Before initiating any disposal procedures, it is crucial to consult the product's Safety Data Sheet (SDS) and your institution's Environmental Health and Safety (EH&S) guidelines. Local, state, and federal regulations for hazardous waste disposal must be followed and may be stricter than federal requirements.<sup>[1]</sup>

**Personal Protective Equipment (PPE):** When handling **Roundup** or its containers, always wear appropriate PPE, including:

- Chemical-resistant gloves (e.g., nitrile rubber)<sup>[2][3]</sup>
- Safety glasses with side shields or goggles<sup>[1][4]</sup>
- A lab coat or other protective clothing<sup>[4]</sup>

Never pour **Roundup**, either concentrated or diluted, down the drain or into sewers.<sup>[3]</sup> This can lead to contamination of water sources and harm aquatic life.<sup>[5]</sup>

## Disposal of Unused Roundup Product

The preferred method for managing unused **Roundup** is to use it completely according to the label directions.<sup>[2][3]</sup> If this is not possible, the following procedures should be followed:

Step 1: Waste Characterization Unused **Roundup** should be treated as hazardous waste.<sup>[4]</sup> Do not mix it with other waste streams unless explicitly permitted by your institution's EH&S office.<sup>[4]</sup>

Step 2: Containerization

- Use a dedicated, compatible, and properly sealed waste container. Plastic containers are generally suitable.<sup>[4]</sup>
- Ensure the container is in good condition, with no cracks or leaks.<sup>[4]</sup>
- Clearly label the container with "Hazardous Waste," the full chemical name ("**Roundup** Herbicide" or "Glyphosate-based Herbicide"), the concentration, and the date the waste was first added.<sup>[4]</sup>

Step 3: Storage Store the hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory. This area must be at or near the point of generation and under the control of laboratory personnel.<sup>[4][6]</sup>

Step 4: Arrange for Disposal Contact your institution's EH&S office to arrange for the pickup and disposal of the hazardous waste.<sup>[4]</sup> Do not attempt to dispose of the chemical waste yourself.

## Disposal of Empty Roundup Containers

Empty containers must be properly rinsed to remove any remaining herbicide residue before disposal. Triple rinsing is the standard and recommended procedure.<sup>[2][7][8]</sup>

Experimental Protocol: Triple-Rinsing Procedure

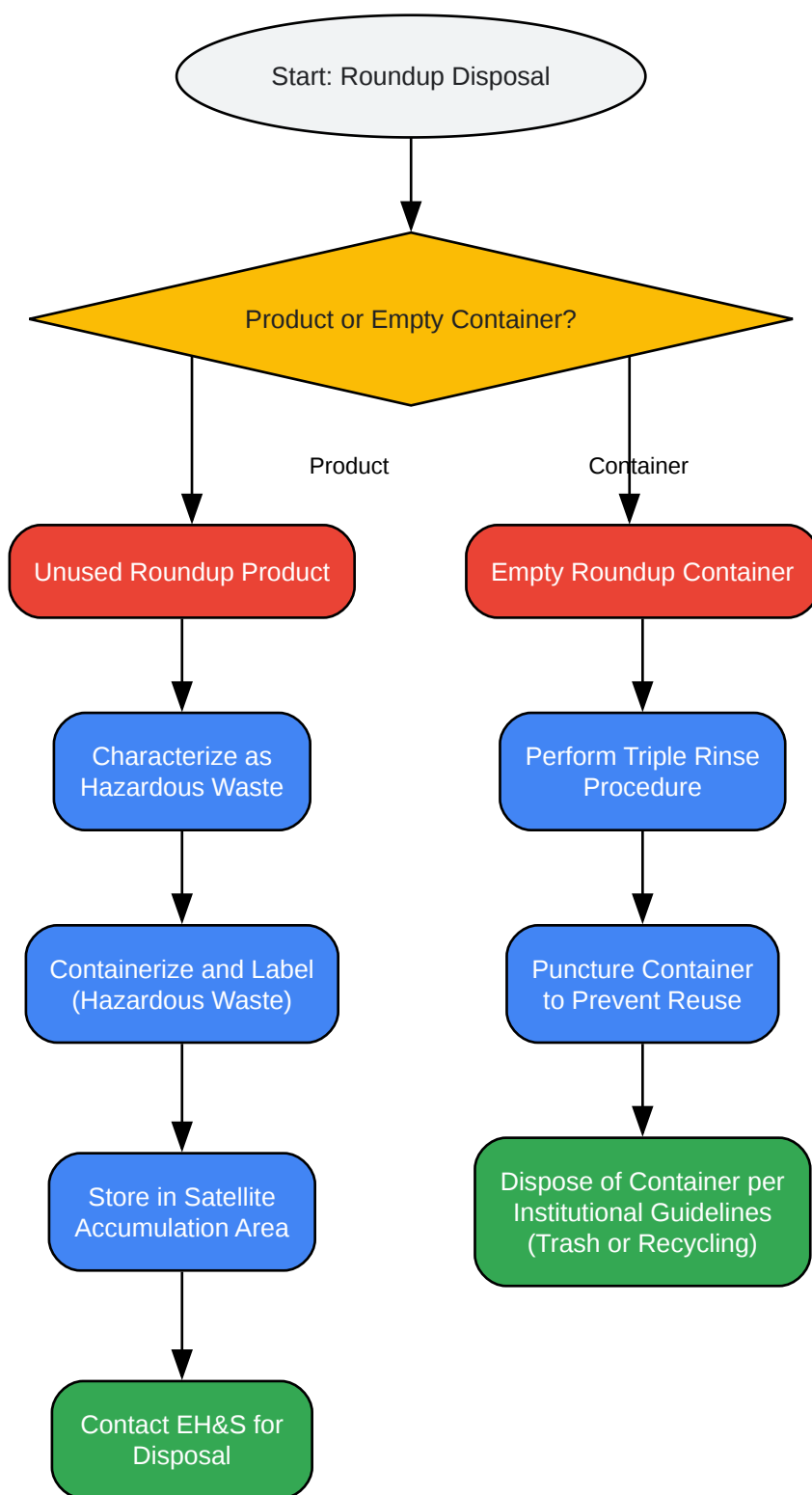
This protocol is adapted from guidelines for rinsing pesticide containers.<sup>[9][10][11]</sup>

- Initial Draining: Empty the remaining contents of the **Roundup** container into the application equipment or a designated hazardous waste container. Allow the container to drain for an additional 30 seconds after the flow has been reduced to drips.[\[8\]](#)[\[11\]](#)
- First Rinse:
  - Fill the container to 25-30% of its capacity with water.[\[7\]](#)[\[9\]](#)
  - Securely replace the cap.[\[7\]](#)
  - Shake the container vigorously for 30 seconds, ensuring the water contacts all interior surfaces.[\[7\]](#)[\[9\]](#)
  - Pour the rinsate (the rinse water) into the application equipment or the designated hazardous waste container.[\[9\]](#) Allow the container to drain for 30 seconds.[\[11\]](#)
- Second and Third Rinses: Repeat the rinsing procedure (steps 2a-2d) two more times.[\[7\]](#)[\[9\]](#)
- Final Disposal of Rinsed Container:
  - After the third rinse, puncture the container to prevent reuse.[\[8\]](#)[\[12\]](#)[\[13\]](#)
  - The rinsed and punctured container can typically be disposed of in the regular trash or recycled, depending on local regulations.[\[2\]](#)[\[8\]](#) Always confirm the appropriate disposal method with your institution's EH&S office.

## Quantitative Data Summary

Parameter	Guideline
Rinsing Water Volume	25-30% of the container's volume <a href="#">[7]</a> <a href="#">[9]</a>
Shaking Time per Rinse	30 seconds <a href="#">[7]</a> <a href="#">[9]</a>
Draining Time	30 seconds after emptying <a href="#">[8]</a> <a href="#">[11]</a>
Number of Rinses	3 (Triple Rinse) <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a>

## Roundup Disposal Workflow



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Caption: Decision workflow for the proper disposal of **Roundup** product and empty containers.

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## References

- 1. [bayercropscience.ie](http://bayercropscience.ie) [[bayercropscience.ie](http://bayercropscience.ie)]
- 2. [nextsds.com](http://nextsds.com) [[nextsds.com](http://nextsds.com)]
- 3. [images.thdstatic.com](http://images.thdstatic.com) [[images.thdstatic.com](http://images.thdstatic.com)]
- 4. [benchchem.com](http://benchchem.com) [[benchchem.com](http://benchchem.com)]
- 5. [sinochem.com.au](http://sinochem.com.au) [[sinochem.com.au](http://sinochem.com.au)]
- 6. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [[cwu.edu](http://cwu.edu)]
- 7. [agrecovery.co.nz](http://agrecovery.co.nz) [[agrecovery.co.nz](http://agrecovery.co.nz)]
- 8. [benchchem.com](http://benchchem.com) [[benchchem.com](http://benchchem.com)]
- 9. eCFR :: 40 CFR 156.146 -- Residue removal instructions for nonrefillable containers—rigid containers with dilutable pesticides. [[ecfr.gov](http://ecfr.gov)]
- 10. How to Prepare a Pesticide Container for Recycling or Reconditioning – What “Empty” Means Legally [[pestmanagement.rutgers.edu](http://pestmanagement.rutgers.edu)]
- 11. [tpsalliance.org](http://tpsalliance.org) [[tpsalliance.org](http://tpsalliance.org)]
- 12. Product Information | LabelSDS [[labelsds.com](http://labelsds.com)]
- 13. [greenhouse.ucdavis.edu](http://greenhouse.ucdavis.edu) [[greenhouse.ucdavis.edu](http://greenhouse.ucdavis.edu)]
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